

A Comprehensive Technical Overview of 2-Chloro-5-nitropyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyrimidine

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This guide provides essential physicochemical data for **2-Chloro-5-nitropyrimidine**, a heterocyclic organic compound of interest in medicinal chemistry and synthetic organic chemistry. Its structure, incorporating a pyrimidine ring substituted with both a chloro and a nitro group, makes it a versatile building block for the synthesis of more complex molecules with potential biological activity.

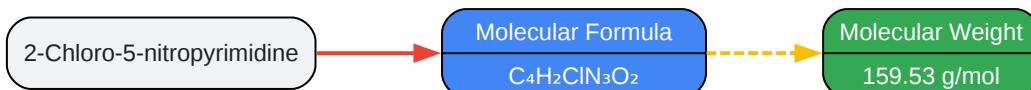
Physicochemical Properties

The fundamental molecular properties of **2-Chloro-5-nitropyrimidine** have been determined and are summarized in the table below. This data is critical for reaction stoichiometry, analytical characterization, and computational modeling.

Property	Value	Citations
Molecular Formula	C4H2CIN3O2	[1] [2] [3] [4]
Molecular Weight	159.53 g/mol	[1] [2] [3] [5]
IUPAC Name	2-chloro-5-nitropyrimidine	[1]
CAS Number	10320-42-0	[1] [2] [3]
EC Number	233-703-8	[1] [3]
Physical Form	Solid	[3]
Melting Point	105-110 °C	[3]

Structural and Molecular Relationship

The chemical identity of **2-Chloro-5-nitropyrimidine** is defined by its molecular formula, which in turn dictates its molecular weight. The diagram below illustrates this fundamental relationship.



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